

Application Notes & Protocols for Utilizing Deltasol® Controllers in Experimental Setups

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Compound of Interest

Compound Name:	Deltasol
Cat. No.:	B1594966

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Deltasol® controllers, primarily designed for solar thermal and heating systems, offer a robust and versatile platform for precise temperature regulation that can be adapted for a variety of laboratory and experimental applications. Their multi-channel sensor inputs, programmable relay outputs, and data logging capabilities make them a cost-effective solution for automating and monitoring temperature-sensitive experiments. These application notes provide detailed protocols for programming and utilizing **Deltasol®** controllers in common research scenarios.

The core of the **Deltasol®** controller's functionality lies in its ability to act on temperature differentials. By strategically placing sensors and programming the controller's switching temperature differences (ΔT), researchers can create sophisticated and automated experimental setups. The controller's VBus® data interface allows for real-time monitoring and data logging, crucial for experimental documentation and analysis.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Application Note 1: Precise Temperature Control of a Jacketed Reaction Vessel for Chemical Synthesis

This protocol details the use of a **Deltasol®** controller to maintain a stable reaction temperature in a jacketed glass reactor, a common setup in chemical synthesis and process development.

Experimental Protocol:

- System Setup:

- A **Deltasol®** BS Plus controller is used, featuring multiple sensor inputs and relay outputs. [\[1\]](#)
- A jacketed glass reaction vessel is connected to a heating/cooling circulator. The circulator's pump is wired to a relay output on the **Deltasol®** controller.
- A Pt1000 temperature sensor (Sensor 1) is placed directly into the reaction mixture to monitor the internal temperature.
- A second Pt1000 temperature sensor (Sensor 2) is placed in the thermal fluid of the circulator to monitor the jacket temperature.
- The controller's VBus® port is connected to a DL2 Datalogger for data acquisition. [\[1\]](#)

- Controller Programming:

- The controller is programmed to operate based on the temperature difference between the internal reaction temperature (Sensor 1) and a user-defined setpoint.
- The relay connected to the circulator pump is activated when the reaction temperature drops below the setpoint and deactivated when it exceeds the setpoint.
- A narrow temperature differential (e.g., 1-2°C) is set to ensure precise temperature control.

- Data Logging and Analysis:

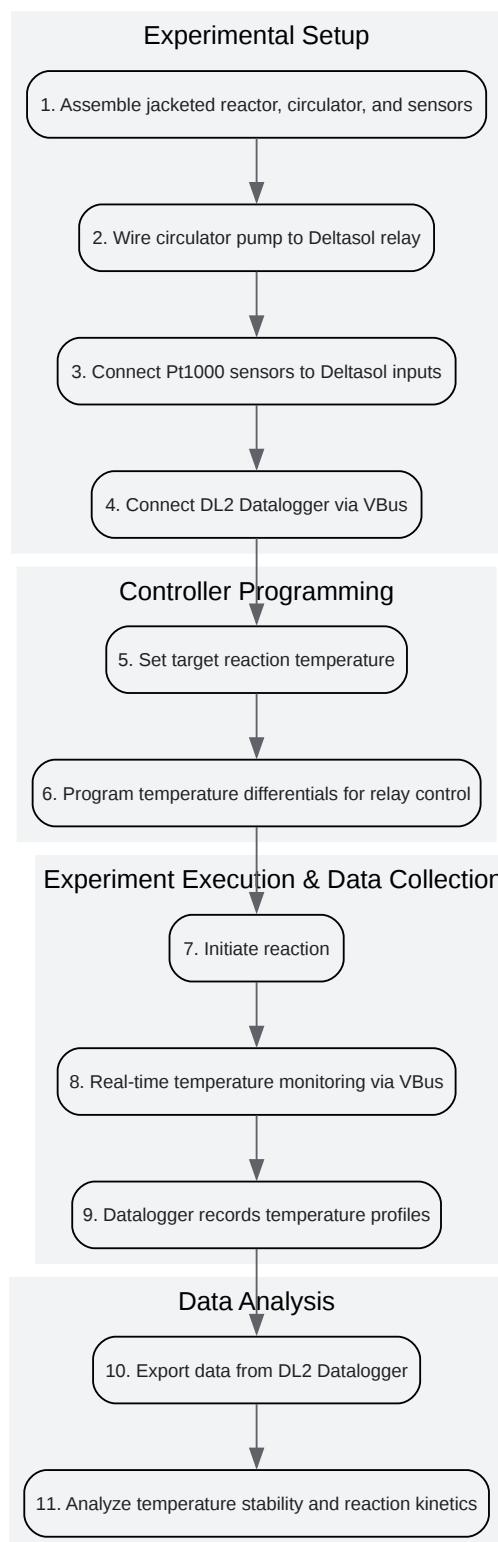
- The DL2 Datalogger records the temperature data from both sensors at user-defined intervals.
- The logged data can be exported for analysis to verify temperature stability throughout the reaction.

Quantitative Data Summary:

Parameter	Setting	Sensor	Monitored Value
Reaction Temperature Setpoint	80°C	Sensor 1 (Internal)	80°C ± 0.5°C
Jacket Temperature	Variable	Sensor 2 (Jacket)	Fluctuates to maintain internal T
Switching Differential (On)	1.0°C below setpoint	N/A	N/A
Switching Differential (Off)	0.5°C above setpoint	N/A	N/A
Data Logging Interval	1 minute	N/A	N/A

Experimental Workflow Diagram:

Workflow for Temperature-Controlled Chemical Synthesis

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Caption: Workflow for temperature-controlled synthesis.

Application Note 2: Automated Thermal Cycling for Drug Stability Studies

This protocol outlines the use of a **Deltasol®** controller to automate thermal cycling, a common requirement in drug stability testing to simulate different environmental conditions.

Experimental Protocol:

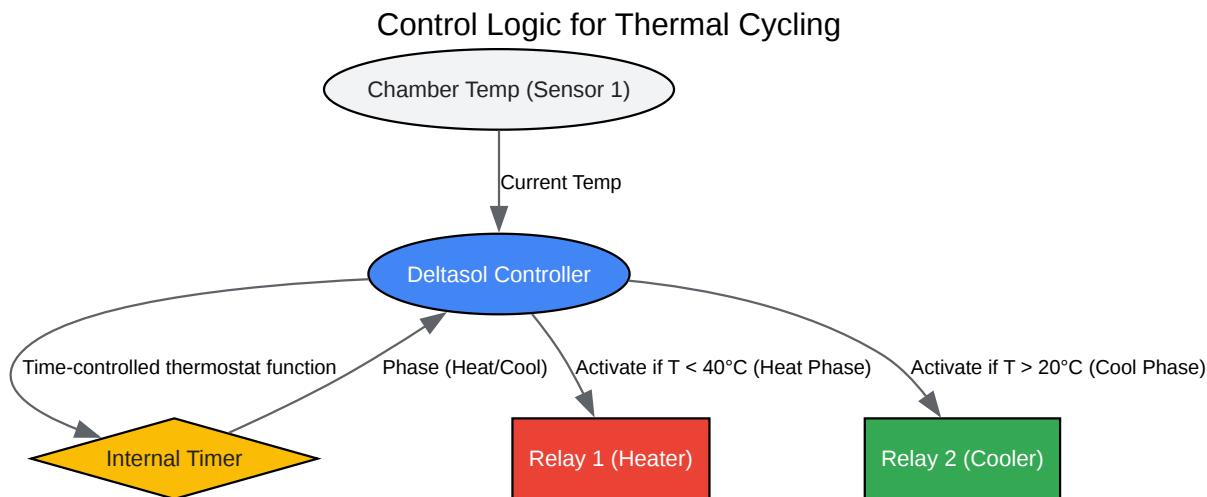
- System Setup:
 - A **Deltasol®** SL controller is utilized for its versatile programming options.[4]
 - A temperature-controlled chamber is equipped with both a heating element and a cooling fan.
 - The heating element is connected to Relay 1 and the cooling fan to Relay 2 of the controller.
 - A Pt1000 sensor (Sensor 1) is placed inside the chamber to monitor the air temperature.
 - Drug samples are placed within the chamber.
 - A VBus® to USB interface adapter connects the controller to a PC for remote monitoring and data logging.[1]
- Controller Programming:
 - The controller's time-controlled thermostat function is used to create a thermal cycling program.
 - Two temperature setpoints are defined: a high temperature (e.g., 40°C) and a low temperature (e.g., 20°C).
 - The controller is programmed to cycle between these setpoints at specified time intervals (e.g., 12 hours at high temperature, 12 hours at low temperature).

- Relay 1 (heating) is activated when the chamber temperature is below the high setpoint during the heating phase.
- Relay 2 (cooling) is activated when the chamber temperature is above the low setpoint during the cooling phase.
- Data Logging and Analysis:
 - The VBus® interface allows for continuous data logging of the chamber temperature on a connected PC.
 - The data is analyzed to ensure the thermal cycling protocol was executed accurately and to correlate any sample degradation with the temperature profiles.

Quantitative Data Summary:

Parameter	Setting	Duration	Relay Activated
High Temperature Setpoint	40°C	12 hours	Relay 1 (Heating)
Low Temperature Setpoint	20°C	12 hours	Relay 2 (Cooling)
Temperature Tolerance	± 1°C	N/A	N/A
Data Logging Interval	5 minutes	N/A	N/A

Signaling Pathway Diagram:



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Caption: Control logic for automated thermal cycling.

Application Note 3: Multi-Zone Temperature Monitoring for Bioreactor Arrays

This protocol demonstrates how a **Deltasol®** controller with multiple sensor inputs can be used for cost-effective, simultaneous temperature monitoring of several small-scale bioreactors.

Experimental Protocol:

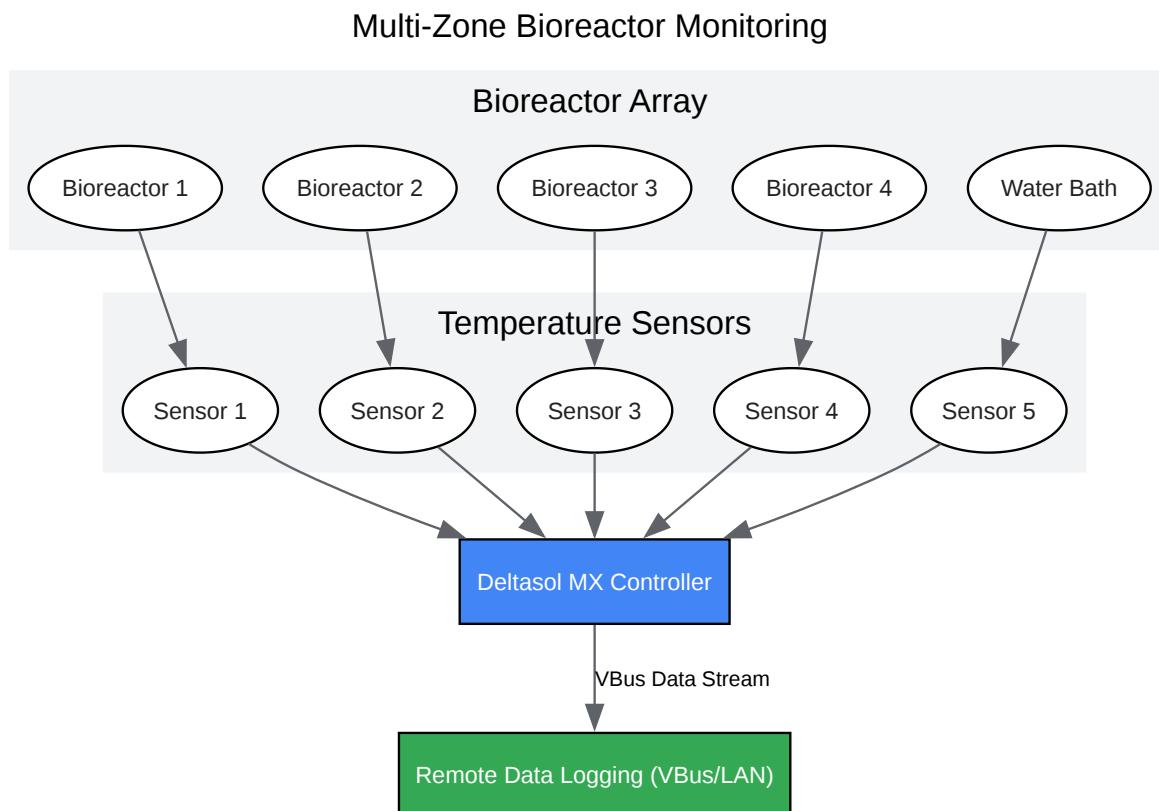
- System Setup:
 - A **Deltasol®** MX controller is chosen for its high number of sensor inputs.
 - An array of four small-scale bioreactors is placed in a water bath for temperature regulation.
 - A Pt1000 sensor is inserted into each bioreactor (Sensors 1-4) to monitor the individual culture temperatures.

- A fifth Pt1000 sensor (Sensor 5) is placed in the water bath to monitor the external temperature.
- The **Deltasol® MX** is connected to a local network via a VBus®/LAN interface adapter for remote data access.
- Controller Programming:
 - The primary function of the controller in this setup is data acquisition and monitoring, not active control.
 - The controller is programmed to display the temperatures of all five sensors.
 - Alarm functions are set to trigger if the temperature of any bioreactor deviates from a predefined range, indicating a potential issue with the water bath or an exothermic/endothermic biological process.
- Data Logging and Analysis:
 - The VBus®/LAN interface allows for real-time streaming of temperature data from all sensors to a central computer.
 - This data can be logged and analyzed to compare the temperature profiles of the different bioreactor cultures and to ensure consistent experimental conditions.

Quantitative Data Summary:

Sensor	Location	Target Temperature Range	Alarm Trigger
Sensor 1	Bioreactor 1	$37^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$	$> 38^{\circ}\text{C}$ or $< 36^{\circ}\text{C}$
Sensor 2	Bioreactor 2	$37^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$	$> 38^{\circ}\text{C}$ or $< 36^{\circ}\text{C}$
Sensor 3	Bioreactor 3	$37^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$	$> 38^{\circ}\text{C}$ or $< 36^{\circ}\text{C}$
Sensor 4	Bioreactor 4	$37^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$	$> 38^{\circ}\text{C}$ or $< 36^{\circ}\text{C}$
Sensor 5	Water Bath	37°C	N/A

Logical Relationship Diagram:



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Caption: Logical diagram of multi-zone monitoring.

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